

2-Aminomethylpyrazine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Aminomethylpyrazine

Cat. No.: B151696

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **2-Aminomethylpyrazine**, a key intermediate in the pharmaceutical industry. Adherence to these guidelines is critical for ensuring a safe laboratory environment and minimizing the risk of exposure. This document summarizes key quantitative data, outlines detailed experimental protocols, and provides visual workflows for critical safety procedures.

Hazard Identification and Classification

2-Aminomethylpyrazine is classified as a hazardous chemical and requires careful handling. It is a combustible liquid that is harmful if swallowed or in contact with skin, and it causes severe skin burns and eye damage.

Globally Harmonized System (GHS) Classification

The GHS classification for **2-Aminomethylpyrazine** is summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H314: Causes severe skin burns and eye damage
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Flammable Liquids	Category 4	H227: Combustible liquid

The GHS pictograms associated with these hazards are:



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GHS Pictograms for **2-Aminomethylpyrazine**.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Aminomethylpyrazine** is provided below for easy reference.

Property	Value
Molecular Formula	C6H8N2
Molecular Weight	108.14 g/mol
Appearance	Light yellow liquid
Odor	No information available
Boiling Point	82 - 85 °C / 179.6 - 185 °F
Melting Point	-20 °C / -4 °F
Flash Point	90 °C / 194 °F
Density	1.040 g/cm ³
Vapor Pressure	ca. 0.1 mbar @ 20 °C
Water Solubility	Soluble
pH	11-12

Toxicological Information

The toxicological properties of **2-Aminomethylpyrazine** have not been fully investigated. However, available data indicates that it is harmful and can cause severe tissue damage.

Toxicity Data	Value	Species	Route
LD50	340 mg/kg	Mouse	Intravenous

Symptoms of Overexposure: Overexposure may cause a burning sensation, cough, wheezing, laryngitis, shortness of breath, headache, nausea, and vomiting. The material is extremely destructive to the tissue of the mucous membranes and upper respiratory tract, eyes, and skin.

Personal Protective Equipment (PPE)

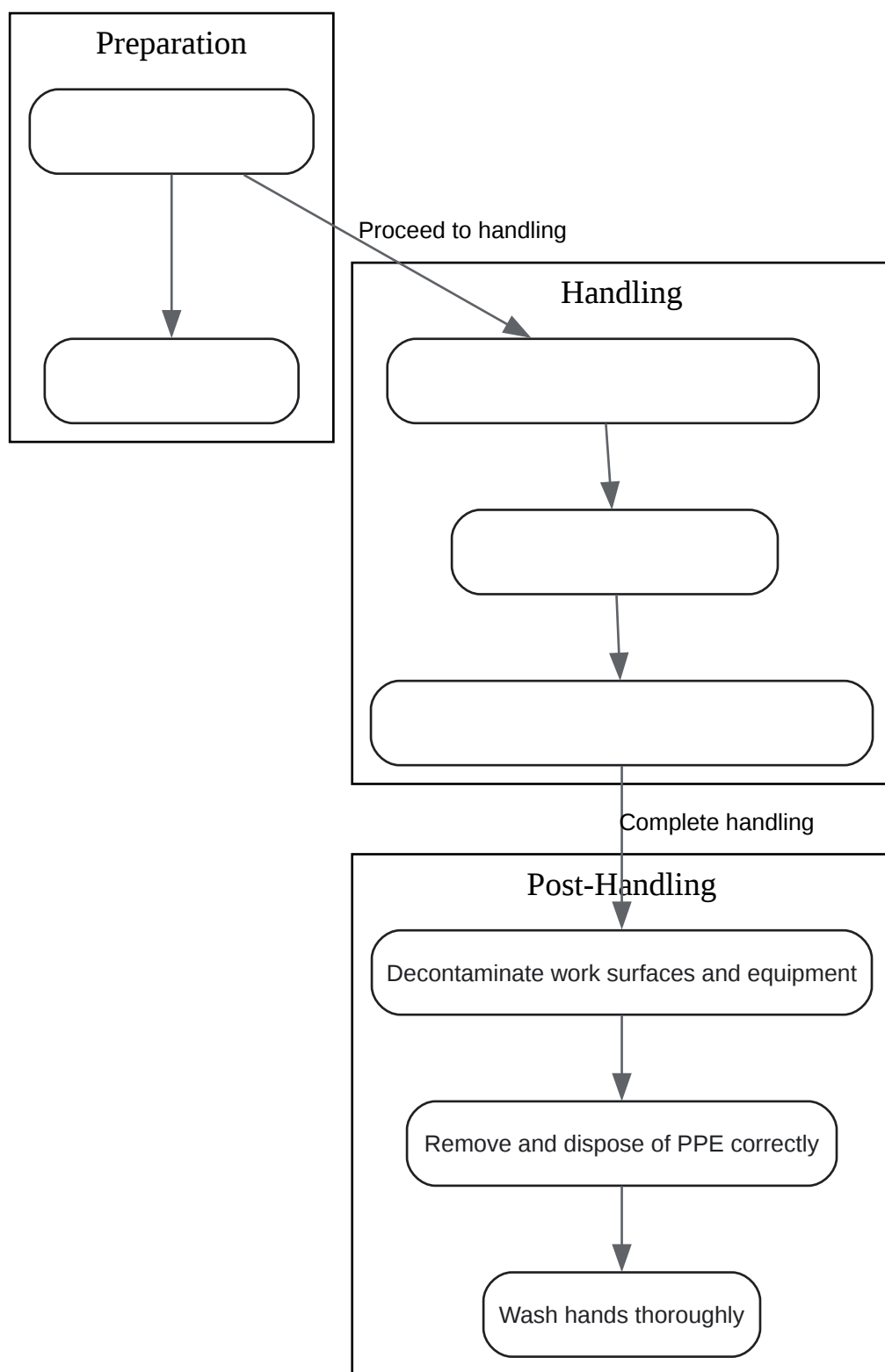
Appropriate PPE must be worn at all times when handling **2-Aminomethylpyrazine** to prevent any contact.

PPE	Specifications
Eye/Face Protection	Chemical safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), lab coat, and apron.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If exposure limits are exceeded, use a NIOSH-approved respirator.
Footwear	Closed-toe shoes.

Experimental Protocols: Safe Handling and Storage

Strict adherence to the following protocols is mandatory for the safe handling and storage of **2-Aminomethylpyrazine**.

General Handling Protocol



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Workflow for the safe handling of **2-Aminomethylpyrazine**.

- **Review Documentation:** Before beginning any work, thoroughly review the Safety Data Sheet (SDS) and relevant Standard Operating Procedures (SOPs).
- **Ensure Proper Ventilation:** Always handle **2-Aminomethylpyrazine** in a well-ventilated area, preferably within a certified chemical fume hood.
- **Don Personal Protective Equipment (PPE):** Wear all required PPE as specified in Section 4.
- **Grounding:** Ground and bond containers when transferring material to prevent static discharge.
- **Avoid Incompatibles:** Keep away from strong oxidizing agents and strong acids.
- **No Eating or Drinking:** Do not eat, drink, or smoke in the laboratory area.
- **Container Handling:** Keep the container tightly closed when not in use.

Storage Protocol

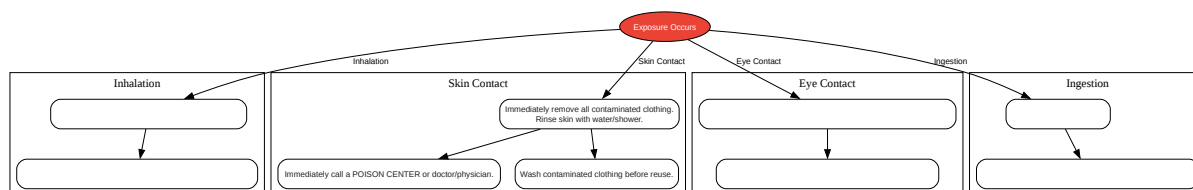
- **Storage Location:** Store in a cool, dry, and well-ventilated area away from incompatible materials.
- **Container Integrity:** Keep containers tightly closed and in their original packaging.
- **Secure Storage:** Store in a locked cabinet or other secure location.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **2-Aminomethylpyrazine**.

First Aid Measures

The following diagram outlines the decision-making process for first aid in case of exposure.



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First aid decision tree for **2-Aminomethylpyrazine** exposure.

- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If feeling unwell, call a POISON CENTER or doctor.
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water/shower. Immediately call a POISON CENTER or doctor. Wash contaminated clothing before reuse.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so; continue rinsing. Immediately call a POISON CENTER or doctor.
- Ingestion: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Toxic vapors, including nitrogen oxides, carbon monoxide, and cyanide, may be released during thermal decomposition. Vapors are heavier than air and may travel a

considerable distance to a source of ignition and flash back.

- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Minor Spills:
 - Wear appropriate PPE.
 - Shut off all possible sources of ignition.
 - Absorb the spill with inert material (e.g., sand, earth, vermiculite).
 - Collect the absorbed material into a labeled container for disposal.
 - Decontaminate the spill area and all equipment used.
- Major Spills:
 - Evacuate the area and move upwind.
 - Alert emergency responders.
 - Wear full protective clothing and SCBA.
 - Contain the spill and prevent it from entering drains or waterways.
 - Follow the cleanup procedure for minor spills.
 - Inform authorities if there is any contamination of public sewers or water bodies.

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations. Do not dispose of waste with other chemicals.

This guide is intended to provide comprehensive safety information for trained professionals. Always consult the most recent Safety Data Sheet from your supplier before use.

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